

A Comprehensive Technical Guide to 2,4-Difluoroaniline

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Compound of Interest

Compound Name: 2,4-Difluoroaniline

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2,4-Difluoroaniline is a pivotal fluorinated aromatic amine that serves as a versatile building block in organic synthesis. Its unique electronic properties, conferred by the two fluorine substituents on the aniline ring, make it a valuable intermediate in the production of a wide array of specialized chemicals. This technical guide provides an in-depth overview of **2,4-Difluoroaniline**, encompassing its chemical and physical properties, established synthesis protocols, key applications in pharmaceutical and agrochemical industries, and essential safety and handling information. The strategic placement of fluorine atoms enhances the metabolic stability and bioavailability of derivative compounds, a feature of particular interest in drug discovery and development.^{[1][2]} This document aims to be a comprehensive resource for researchers and professionals leveraging **2,4-Difluoroaniline** in their scientific endeavors.

Chemical Identity and Properties

The formal IUPAC name for this compound is **2,4-difluoroaniline**.^{[3][4]} It is also commonly referred to as 2,4-difluorobenzeneamine.^{[3][5]} The presence of two electron-withdrawing fluorine atoms on the benzene ring significantly influences its chemical reactivity and physical characteristics.

Physicochemical Properties

A summary of the key physicochemical properties of **2,4-Difluoroaniline** is presented in the table below. This data is crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₅ F ₂ N	[1][3][4][5]
Molecular Weight	129.11 g/mol	[1][3][4][5]
CAS Number	367-25-9	[1][3][4][5][6]
Appearance	Colorless to light orange to yellow clear liquid; Dark reddish-purple liquid	[1][3][7]
Melting Point	-7.5 °C (lit.)	[6][7]
Boiling Point	170 °C at 753 mmHg (lit.)	[1][3][6][7]
Density	1.268 g/mL at 25 °C (lit.)	[3][6]
Refractive Index	n _{20/D} 1.506 (lit.)	[6]
Water Solubility	1-5 g/100 mL at 20.55 °C	[6]
Flash Point	145 °F (62.8 °C)	[3][6]
pKa	3.26 ± 0.10 (Predicted)	[6]

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of **2,4-Difluoroaniline**.

Spectroscopy	Key Features and References
¹ H NMR	Spectra are available and provide information on the aromatic protons.
¹³ C NMR	Spectra are available for analyzing the carbon framework.[8]
Mass Spec	The molecular ion peak is observed at m/z 129. [3]
IR	Infrared spectroscopy can identify characteristic functional group vibrations.[3]
Raman	Raman spectra are also available for vibrational analysis.[3]

Synthesis and Manufacturing

Several synthetic routes to **2,4-Difluoroaniline** have been established, primarily involving the reduction of a nitro-group precursor or the fluorination of a chlorinated intermediate.

Experimental Protocol: Reduction of 2,4-Difluoronitrobenzene

A common and straightforward method for the synthesis of **2,4-Difluoroaniline** is the reduction of 2,4-difluoronitrobenzene.

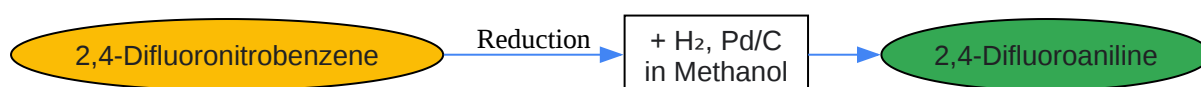
Materials:

- 2,4-Difluoronitrobenzene
- Methanol
- Palladium on carbon (Pd/C) catalyst (e.g., 5% or 10%)
- Hydrogen gas (H₂)
- Filtration apparatus

- Rotary evaporator

Procedure:

- In a suitable reaction vessel, dissolve 2,4-difluoronitrobenzene in methanol.[7]
- Carefully add the Pd/C catalyst to the solution.[7]
- Purge the reaction system with an inert gas (e.g., nitrogen or argon) before introducing hydrogen gas.
- Pressurize the vessel with hydrogen gas and stir the reaction mixture vigorously at room temperature.[7]
- Monitor the reaction progress by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 2-3 hours.[7]
- Upon completion, carefully vent the hydrogen gas and purge the system with an inert gas.
- Remove the Pd/C catalyst by filtration through a pad of celite.[7]
- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield **2,4-Difluoroaniline**. [7]



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Caption: Synthesis of **2,4-Difluoroaniline** via reduction.

Experimental Protocol: From 1,2,4-Trichlorobenzene

An alternative industrial synthesis starts from the inexpensive 1,2,4-trichlorobenzene. This multi-step process involves nitration, fluorination, and subsequent hydrogenation.[9][10][11]

Step 1: Nitration of 1,2,4-Trichlorobenzene

- React 1,2,4-trichlorobenzene with a nitrating agent (e.g., a mixture of nitric acid and sulfuric acid) to produce 2,4,5-trichloronitrobenzene.[9][10]

Step 2: Fluorination of 2,4,5-Trichloronitrobenzene

- Treat 2,4,5-trichloronitrobenzene with a fluorinating agent, such as potassium fluoride (KF), to yield 2,4-difluoro-5-chloronitrobenzene.[9][10][11] This step selectively replaces two chlorine atoms with fluorine.

Step 3: Catalytic Hydrogenation of 2,4-Difluoro-5-chloronitrobenzene

- The resulting 2,4-difluoro-5-chloronitrobenzene is then subjected to catalytic hydrogenation with hydrogen gas over a palladium on carbon (Pd/C) catalyst.[9][10][11] This reaction simultaneously reduces the nitro group to an amine and removes the remaining chlorine atom.[11]



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Caption: Multi-step synthesis from 1,2,4-trichlorobenzene.

Applications in Research and Industry

2,4-Difluoroaniline is a crucial intermediate in the synthesis of various high-value chemicals, particularly in the pharmaceutical and agrochemical sectors.[1][6][7]

Pharmaceutical Applications

The compound is a key starting material for the synthesis of active pharmaceutical ingredients (APIs).[1] It is notably used in the development of anti-inflammatory and anti-cancer drugs.[1] One prominent application is in the synthesis of Diflunisal, a non-steroidal anti-inflammatory drug (NSAID).[6][12] The fluorine atoms can enhance the metabolic stability and binding affinity of drug candidates.

Agrochemical Applications

In the agrochemical industry, **2,4-Difluoroaniline** is utilized in the formulation of herbicides and fungicides, contributing to improved crop protection.[1][2]

Other Industrial Uses

Beyond pharmaceuticals and agrochemicals, it also serves as a building block in the production of dyes and pigments.[1]

Safety and Toxicology

Due to its potential toxicity, proper handling and storage of **2,4-Difluoroaniline** are imperative.

Hazard Identification

- Toxicity: **2,4-Difluoroaniline** can be toxic if inhaled, ingested, or absorbed through the skin. [13] It is harmful if swallowed and toxic in contact with skin.[14]
- Irritation: It may cause irritation to the skin, eyes, and respiratory tract.[13][14]
- Long-term Exposure: Prolonged or repeated exposure may lead to adverse effects on the nervous system and potential damage to the liver and kidneys.[13]
- Combustibility: The compound is combustible.[3][7][13]

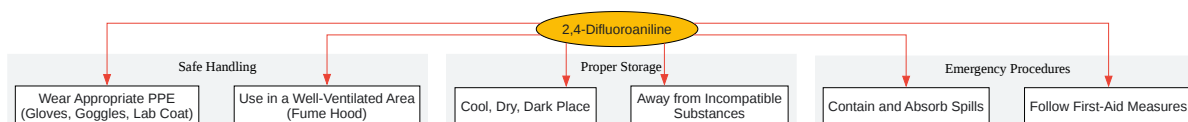
Toxicological Data

Route of Exposure	Species	LD50 Value	Reference(s)
Oral	Rat	820 mg/kg	[13]
Dermal	Rat	672 mg/kg	[13]
Aquatic (96h)	Zebrafish (Danio rerio)	LC50: 200.96 mg/L	[15]

Handling and Storage

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[13][14]
- Ventilation: Use only in a well-ventilated area.[13][14]

- **Storage:** Store in a cool, dry, and well-ventilated area, away from heat, flames, and incompatible substances such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[13] The compound may be sensitive to prolonged air exposure.[3][7]
- **Spill Response:** In case of a spill, remove all sources of ignition. Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable, labeled container for disposal.[14]



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Caption: Logical workflow for the safe handling of **2,4-Difluoroaniline**.

Conclusion

2,4-Difluoroaniline is a chemical intermediate of significant industrial and academic importance. Its synthesis is well-established, and its applications, particularly in the life sciences, continue to expand. A thorough understanding of its properties, synthesis, and safety protocols, as detailed in this guide, is essential for its effective and safe utilization in research and development.

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